

Beryllium nitrate tetrahydrate CAS number and molecular weight

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Compound of Interest

Compound Name: *Beryllium nitrate tetrahydrate*

Cat. No.: *B085316*

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Beryllium Nitrate Tetrahydrate: A Technical Overview

This guide provides essential technical data on **Beryllium Nitrate Tetrahydrate**, a compound of interest for various research and development applications. The information is presented to be accessible to researchers, scientists, and professionals in drug development.

Core Chemical Identifiers

Beryllium nitrate tetrahydrate is an inorganic compound, the tetrahydrate form of beryllium nitrate.[1] It is a water-soluble crystalline solid.[2] The key identifiers for this compound are summarized below.

Property	Value
CAS Number	13510-48-0[2][3][4]
Molecular Formula	$\text{Be}(\text{NO}_3)_2 \cdot 4\text{H}_2\text{O}$ [2][3][4]
Molecular Weight	205.08 g/mol [2][4][5]

Experimental Protocols

This section would typically detail specific experimental methodologies. As this is a general data sheet, standard analytical methods for determining chemical properties such as mass spectrometry for molecular weight and registration data for CAS numbers are assumed.

Visualization of Chemical Identity

The following diagram illustrates the relationship between the chemical compound and its fundamental identifiers.

Beryllium Nitrate Tetrahydrate Identifiers

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References

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- 3. Beryllium nitrate tetrahydrate - Hazardous Agents | Haz-Map [haz-map.com]
- 4. Beryllium Nitrate Tetrahydrate CAS #: 13510-48-0 [eforu-chemical.com]
- 5. Molecular weight of $\text{Be}(\text{NO}_3)_2 \cdot 4\text{H}_2\text{O}$ [convertunits.com]
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